

Application Notes and Protocols for NZ-804 in Cell Culture Assays

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Compound of Interest

Compound Name: NZ-804

Cat. No.: B15566314

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Introduction

NZ-804 is a potent, non-peptidic, non-covalent inhibitor of the severe acute respiratory syndrome coronavirus 2 (SARS-CoV-2) main protease (Mpro), an enzyme essential for viral replication. By targeting Mpro, **NZ-804** effectively blocks the proteolytic processing of viral polyproteins, thereby halting the viral life cycle. These application notes provide detailed protocols for utilizing **NZ-804** in various cell culture assays to evaluate its antiviral efficacy and cytotoxic profile.

Mechanism of Action

SARS-CoV-2, the causative agent of COVID-19, relies on the Mpro to cleave the viral polyproteins (pp1a and pp1ab) into functional non-structural proteins (nsps). This process is critical for the assembly of the viral replication and transcription complex. **NZ-804** inhibits this crucial step, thus preventing the virus from multiplying within host cells.

Quantitative Data Summary

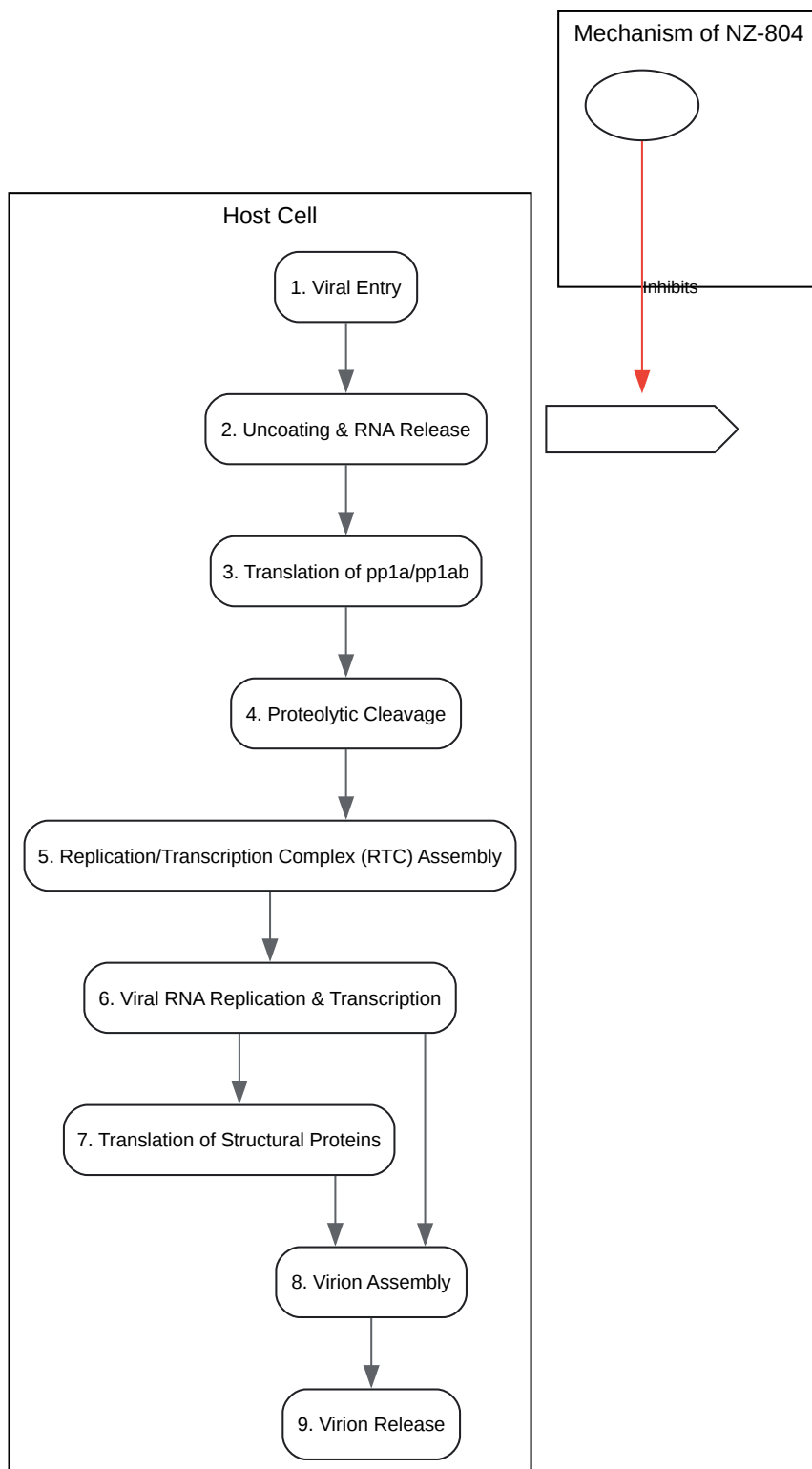
The following table summarizes the in vitro efficacy and potency of **NZ-804** and other representative SARS-CoV-2 Mpro inhibitors.

Compound	Target	Assay Type	IC50 (μM)	EC50 (μM)	CC50 (μM)	Cell Line	Reference
NZ-804	SARS-CoV-2 Mpro	Enzymatic	0.009	-	-	-	[1]
NZ-804	SARS-CoV-2 Replication	Cell-based	-	0.008	>100	Human lung cell lines	[1]
Boceprevir	SARS-CoV-2 Mpro	Enzymatic	4.13	1.95	>100	Caco-2	[1]
Telaprevir	SARS-CoV-2 Mpro	Enzymatic	18	>60 (cytotoxic)	-	-	[1]
GC376	SARS-CoV-2 Mpro	Enzymatic	-	0.035	-	VeroE6	[1]
N3	SARS-CoV-2 Mpro	Enzymatic	0.15	2.88	>130	VeroE6	
Cinanserin	SARS-CoV-2 Mpro	Enzymatic	-	-	>200	-	

Signaling Pathway

The following diagram illustrates the role of Mpro in the SARS-CoV-2 replication cycle and the inhibitory action of **NZ-804**.

SARS-CoV-2 Replication Cycle and Inhibition by NZ-804

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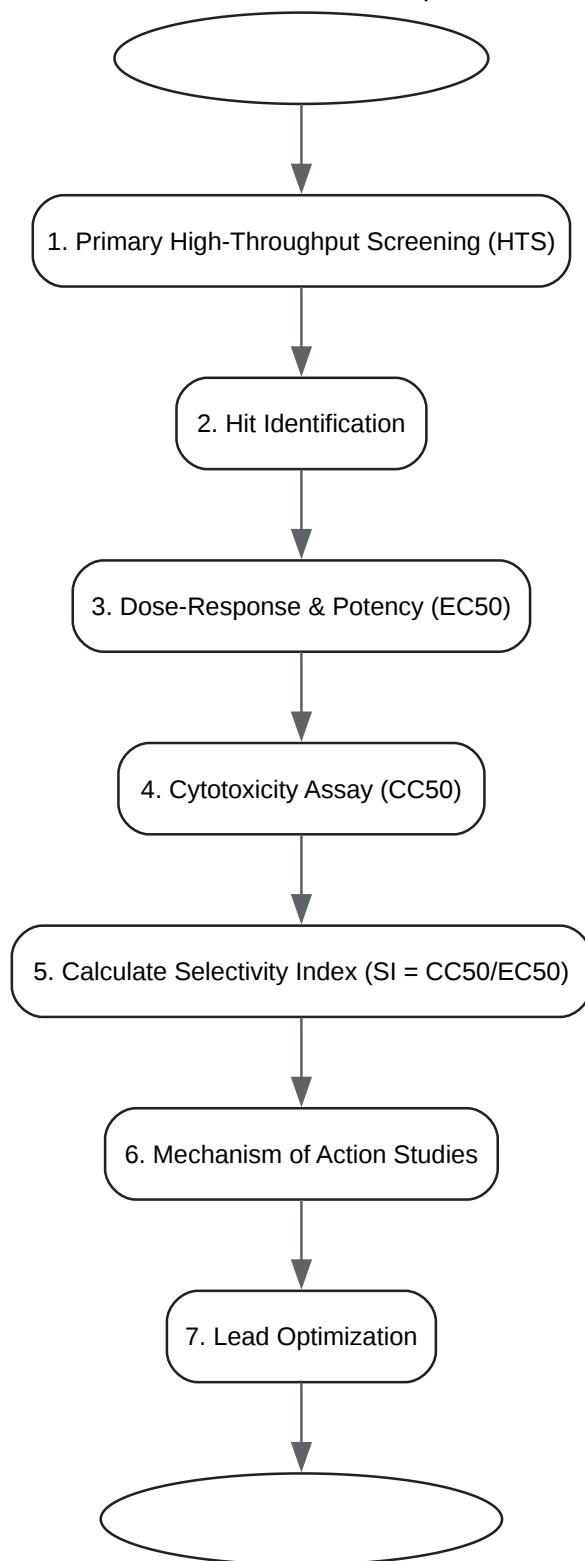
Caption: SARS-CoV-2 Mpro's role in viral replication and its inhibition by **NZ-804**.

Experimental Protocols

General Experimental Workflow

The following diagram outlines a typical workflow for screening and evaluating antiviral compounds like **NZ-804**.

General Workflow for Antiviral Compound Screening

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References

- 1. SARS-CoV-2 Mpro Inhibitors: Achieved Diversity, Developing Resistance and Future Strategies [mdpi.com]
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